

Comparative Performance of Analytical Methods for Gliorosein Detection

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Compound of Interest

Compound Name: *Gliorosein*
Cat. No.: *B1671587*

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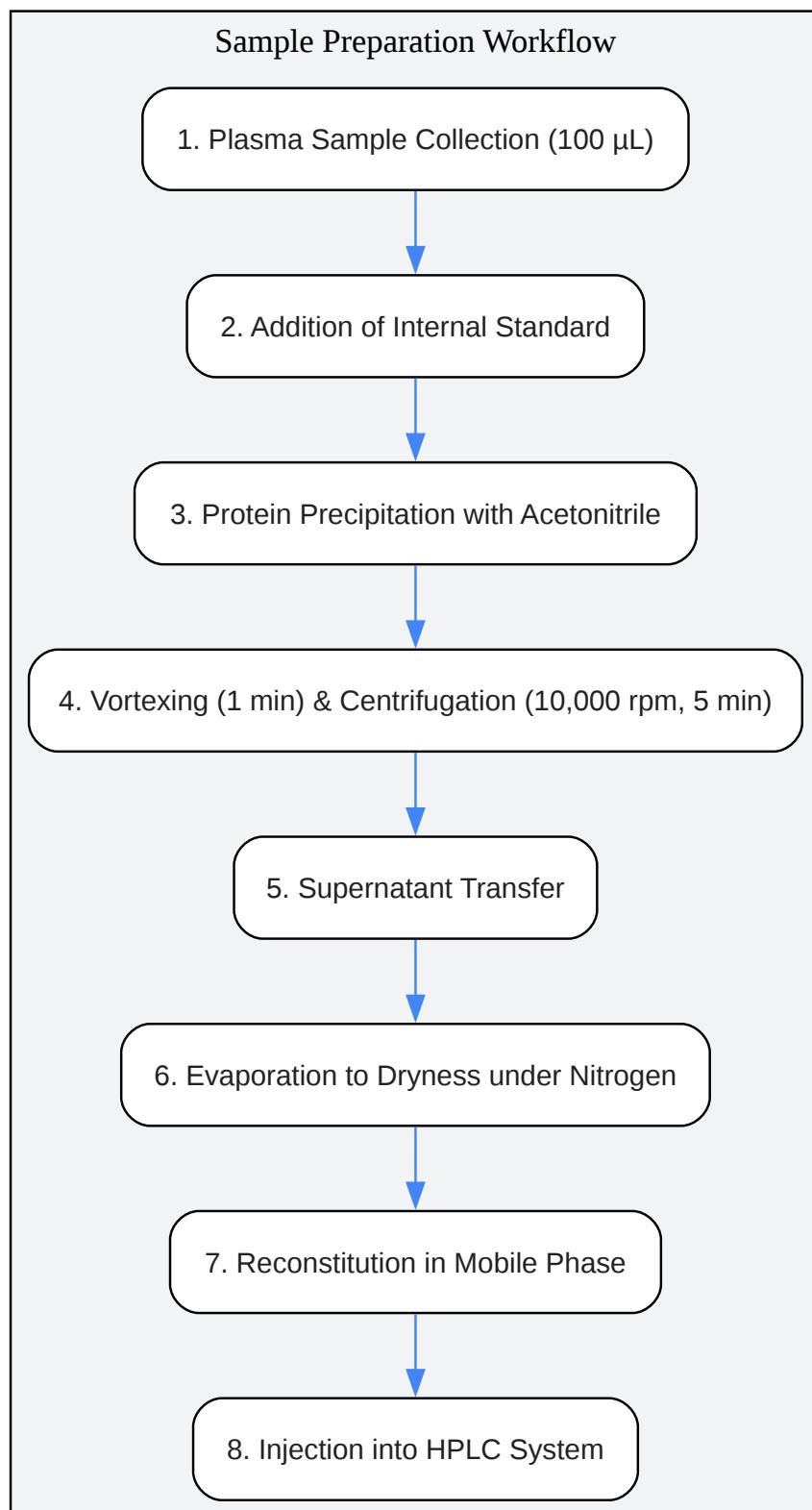
The following table summarizes the quantitative performance of the new High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) method against the conventional High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method.

Parameter	New HPLC-MS/MS Method	Conventional HPLC-UV Method
Limit of Detection (LOD)	0.1 ng/mL	5 ng/mL
Limit of Quantification (LOQ)	0.5 ng/mL	20 ng/mL
**Linearity (R^2) **	0.9998	0.995
Accuracy (% Recovery)	98.5% - 101.2%	92.0% - 105.5%
Precision (% RSD)	< 2.5%	< 5.8%
Run Time	5 minutes	15 minutes

Experimental Protocols

Sample Preparation

A standardized protocol was employed for the preparation of all samples for analysis.



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Caption: Workflow for the preparation of plasma samples for **Gliorosein** analysis.

HPLC-MS/MS Method

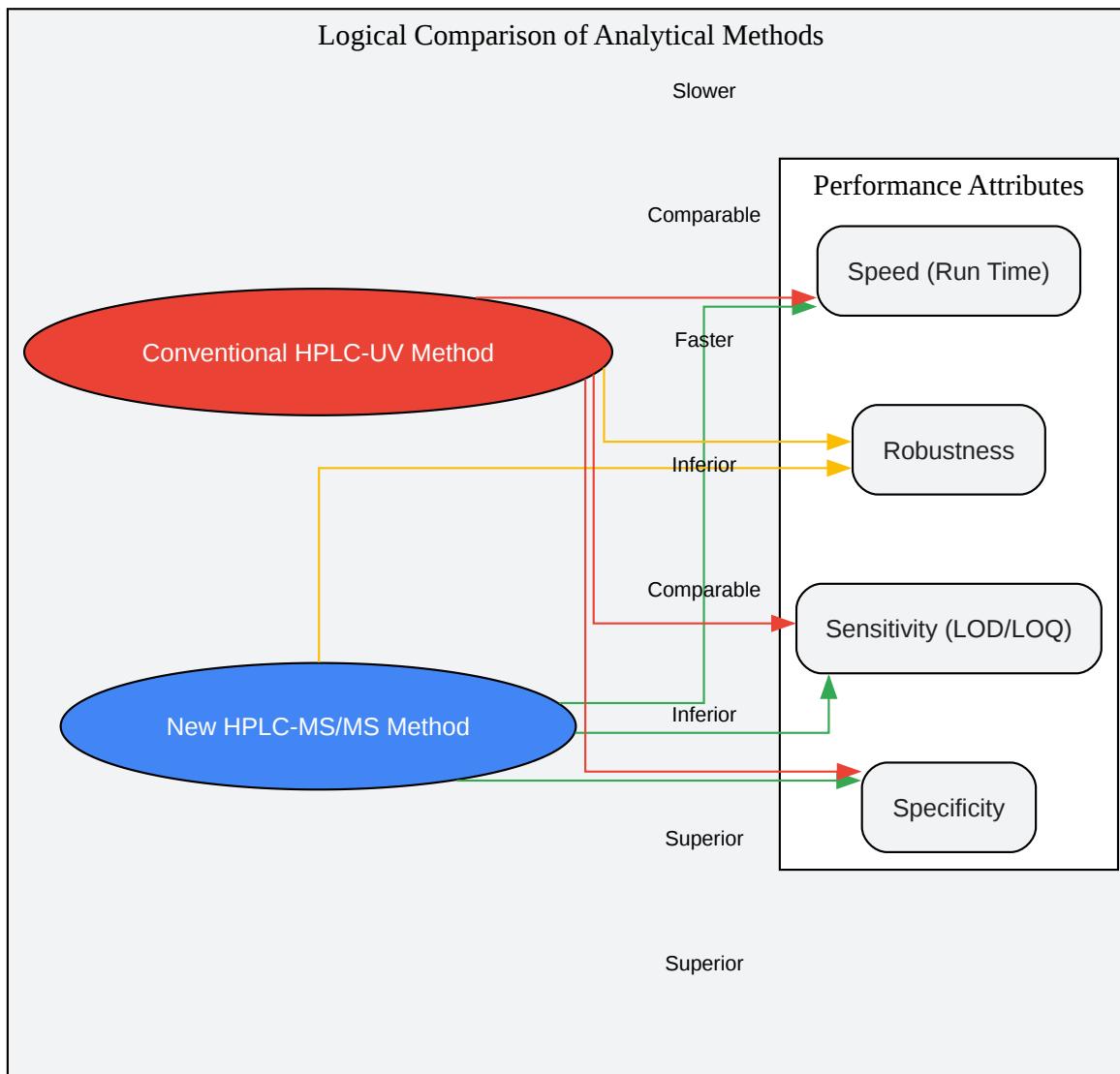
- Instrumentation: Agilent 1290 Infinity II HPLC coupled to a Sciex QTRAP 6500+ Mass Spectrometer.
- Column: C18 column (2.1 x 50 mm, 1.8 μ m).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water
 - B: 0.1% Formic Acid in Acetonitrile
- Gradient: 5% B to 95% B over 3 minutes.
- Flow Rate: 0.4 mL/min.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- MRM Transitions:
 - Gliorosein:** m/z 415.2 -> 289.1
 - Internal Standard: m/z 419.2 -> 293.1

HPLC-UV Method

- Instrumentation: Shimadzu Prominence HPLC system with a SPD-20A UV/Vis Detector.
- Column: C18 column (4.6 x 150 mm, 5 μ m).
- Mobile Phase: Isocratic mixture of Acetonitrile and Water (60:40, v/v).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.

Method Validation and Comparison

The validation of the new HPLC-MS/MS method was performed in accordance with international guidelines, focusing on linearity, accuracy, precision, and sensitivity.

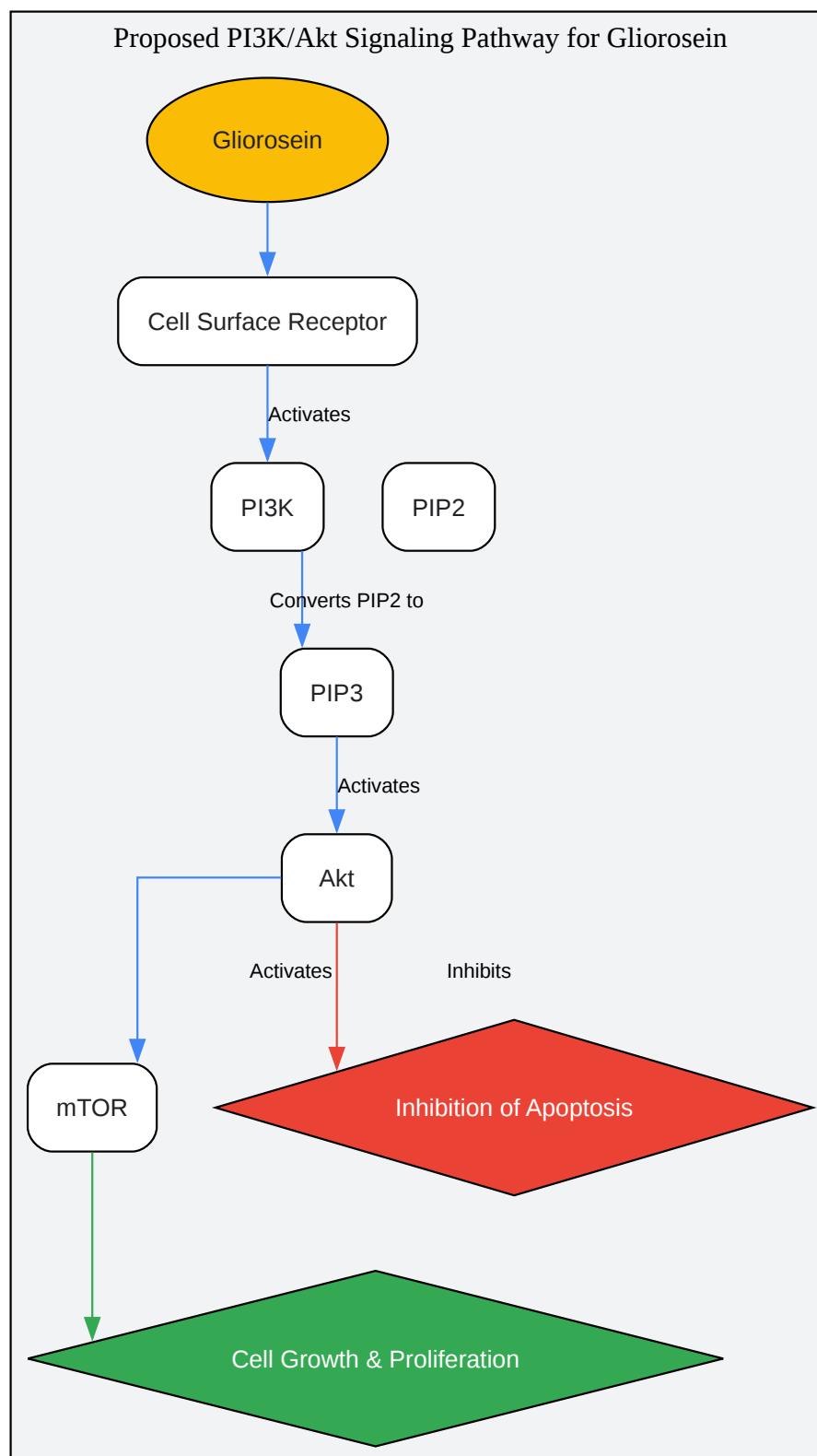


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Caption: Comparison of key performance attributes between the new and conventional methods.

Potential Signaling Pathway of Gliorosein

Preliminary studies suggest that **Gliorosein** may exert its therapeutic effects through the modulation of the PI3K/Akt signaling pathway. Further investigation is required to fully elucidate the mechanism of action.



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Caption: Proposed mechanism of action of **Gliorosein** via the PI3K/Akt signaling pathway.

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